

Pantoprazole intermediate 4-Chloro-3-methoxy-2-methyl-pyridine

Author: BenchChem Technical Support Team. **Date:** April 2026

Compound of Interest

Compound Name: 4-Chloro-3-methoxy-2-methyl-pyridine hydrochloride

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Technical Guide: 4-Chloro-3-methoxy-2-methylpyridine

Core Intermediate in Pantoprazole Synthesis[1][2] Executive Summary

4-Chloro-3-methoxy-2-methylpyridine (CAS: 107512-34-5) is the critical electrophilic scaffold used to construct the pyridine moiety of Pantoprazole Sodium.[1][2] Its synthesis represents the pivot point in the "Maltol Route," transforming the nucleophilic pyridone core into an electrophilic species capable of downstream functionalization.

This guide details the optimized synthesis, critical quality attributes (CQAs), and process safety parameters for this intermediate. It is designed for medicinal chemists and process engineers requiring a self-validating protocol for high-purity scale-up.

Chemical Profile & Specifications

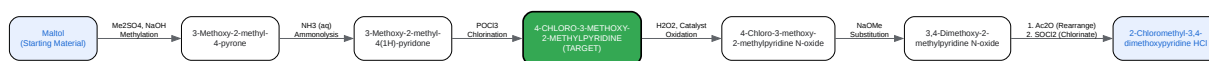
Property	Specification
IUPAC Name	4-Chloro-3-methoxy-2-methylpyridine
CAS Number	107512-34-5
Molecular Formula	C ₇ H ₈ ClNO
Molecular Weight	157.60 g/mol
Appearance	Colorless to pale yellow liquid (pure) / Brown liquid (crude)
Boiling Point	~206°C (at 760 mmHg)
Solubility	Soluble in Dichloromethane (DCM), Toluene, Ethyl Acetate
Key Impurity	3-methoxy-2-methyl-4(1H)-pyridone (Unreacted starting material)

Synthetic Pathway: The Maltol Route

The industrial standard for synthesizing this intermediate begins with Maltol (3-hydroxy-2-methyl-4-pyrone), leveraging its pre-existing oxygenation pattern to establish the 3-methoxy group.[3]

3.1 Synthesis Flowchart

The following diagram illustrates the position of 4-Chloro-3-methoxy-2-methylpyridine within the broader Pantoprazole synthesis architecture.



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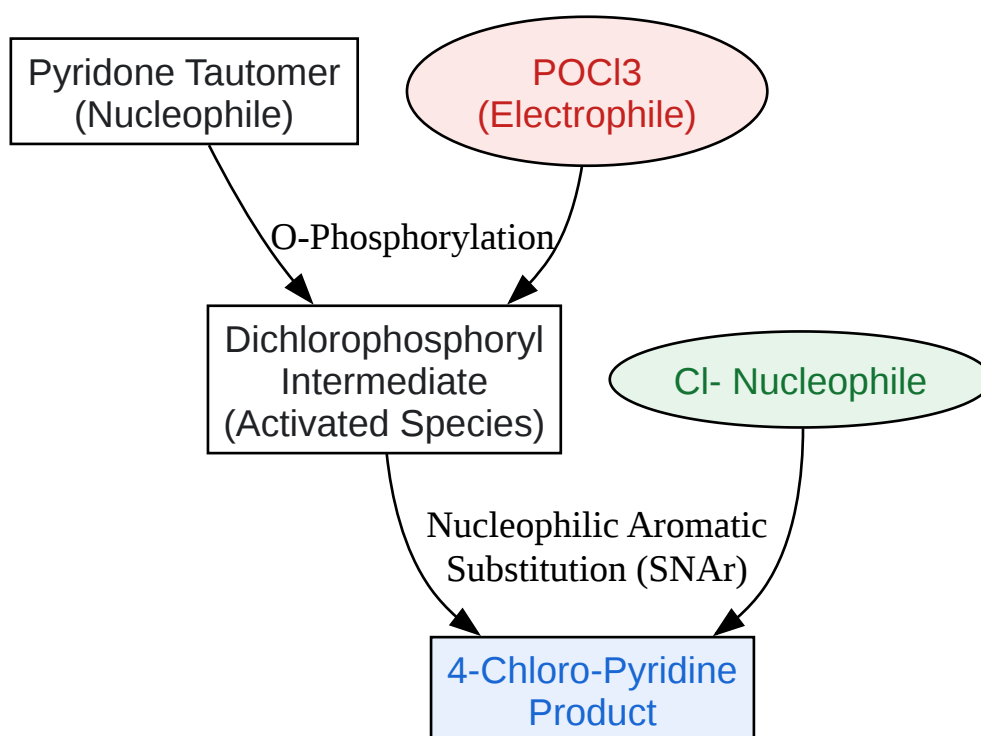
Figure 1: The "Maltol Route" highlighting the critical chlorination step yielding the target intermediate.[3][4]

Detailed Experimental Protocol

Objective: Synthesis of 4-Chloro-3-methoxy-2-methylpyridine via Deoxychlorination.

4.1 Reaction Mechanism

The transformation involves the activation of the 4-pyridone carbonyl by Phosphoryl Chloride (POCl_3), forming a highly reactive chlorophosphonium intermediate. This is followed by nucleophilic attack by chloride ion and elimination of phosphorodichloridate, restoring aromaticity.



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Figure 2: Mechanistic flow of the POCl_3 mediated deoxychlorination.

4.2 Step-by-Step Methodology

Note: This protocol assumes a starting scale of 100g of 3-methoxy-2-methyl-4(1H)-pyridone.

Reagents:

- 3-Methoxy-2-methyl-4(1H)-pyridone (1.0 eq)

- Phosphoryl chloride (POCl_3) (3.0 - 5.0 eq) – Excess serves as solvent.
- Sodium Hydroxide (30% aq solution)[5]
- Dichloromethane (DCM) or Toluene (Extraction solvent)

Protocol:

- Setup: Equip a 1L 3-neck round-bottom flask with a mechanical stirrer, reflux condenser, and a dropping funnel. Ensure the system is under an inert nitrogen atmosphere.
- Addition: Charge POCl_3 (excess) into the flask. Cool to 0-5°C.
- Feed: Slowly add 3-methoxy-2-methyl-4(1H)-pyridone portion-wise. Caution: Exothermic reaction.
- Reaction: Slowly raise the temperature to 80-90°C (or gentle reflux). Maintain for 4–6 hours.
 - Checkpoint: Monitor by HPLC or TLC. The disappearance of the pyridone peak indicates completion.
- Distillation: Distill off excess POCl_3 under reduced pressure to minimize waste handling during the quench.
- Quench (Critical Safety Step):
 - Cool the residue to <10°C.
 - Slowly pour the residue into crushed ice/water (approx. 500mL) with vigorous stirring. Do not pour water into the residue.[4]
- Neutralization: Adjust pH to 10–11 using 30% NaOH solution. This ensures the pyridine nitrogen is deprotonated (free base form) for extraction.
- Extraction: Extract the aqueous layer with DCM (3 x 200mL).
- Workup: Combine organic layers, wash with brine, dry over anhydrous Na_2SO_4 , and concentrate under vacuum.

- Yield: Expected yield is 85–93%. The product is a brown oil that may crystallize upon standing or cooling.

Process Optimization & Troubleshooting (Self-Validating Systems)

To ensure "Trustworthiness" in the lab, implement these checks:

Critical Parameter	Observation/Risk	Corrective Action
POCl ₃ Stoichiometry	Low conversion if <3.0 eq.	Use >3.0 eq.[3] Excess POCl ₃ acts as a solvent and drives the equilibrium.[3]
Quench Temperature	Violent exotherm; decomposition.[4]	Keep quench temp <20°C. Use external ice bath.
pH Adjustment	Product loss in aqueous layer.	If pH < 9, the pyridine is protonated (salt form) and remains in water. Ensure pH > 10.
Reaction Color	Darkens significantly (black/tar).	Normal for POCl ₃ reactions. Does not necessarily indicate failure, but check purity via HPLC.
Vilsmeier Impurity	If DMF is used as catalyst.	Avoid DMF if possible; neat POCl ₃ is sufficient. If used, wash organic layer thoroughly with water.

Downstream Application: The N-Oxidation

The immediate next step in Pantoprazole synthesis is the oxidation of the nitrogen.

- Reagent: Hydrogen Peroxide (30%) with Phosphotungstic acid catalyst, or m-CPBA.

- Transformation: The 4-Chloro-3-methoxy-2-methylpyridine is converted to 4-Chloro-3-methoxy-2-methylpyridine N-oxide.[3][4][6][7]
- Why? The N-oxide activates the ring further for the subsequent displacement of the 4-chloro group by methoxide (to form the 3,4-dimethoxy core) and facilitates the eventual rearrangement to the 2-hydroxymethyl species.

References

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- 4-Chloro-3-methoxy-2-methylpyridine Product Profile. PubChem (CID 10583046).[9] Chemical and physical property data. [Link](#)

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- To cite this document: BenchChem. [Pantoprazole intermediate 4-Chloro-3-methoxy-2-methyl-pyridine]. BenchChem, [2026]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b8027608/docs#pantoprazole-intermediate-4-chloro-3-methoxy-2-methyl-pyridine\]](https://www.benchchem.com/product/b8027608/docs#pantoprazole-intermediate-4-chloro-3-methoxy-2-methyl-pyridine)

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